

Applications of 1-Methyl-2-piperidinemethanol in Agrochemical Development: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Methyl-2-piperidinemethanol

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Introduction

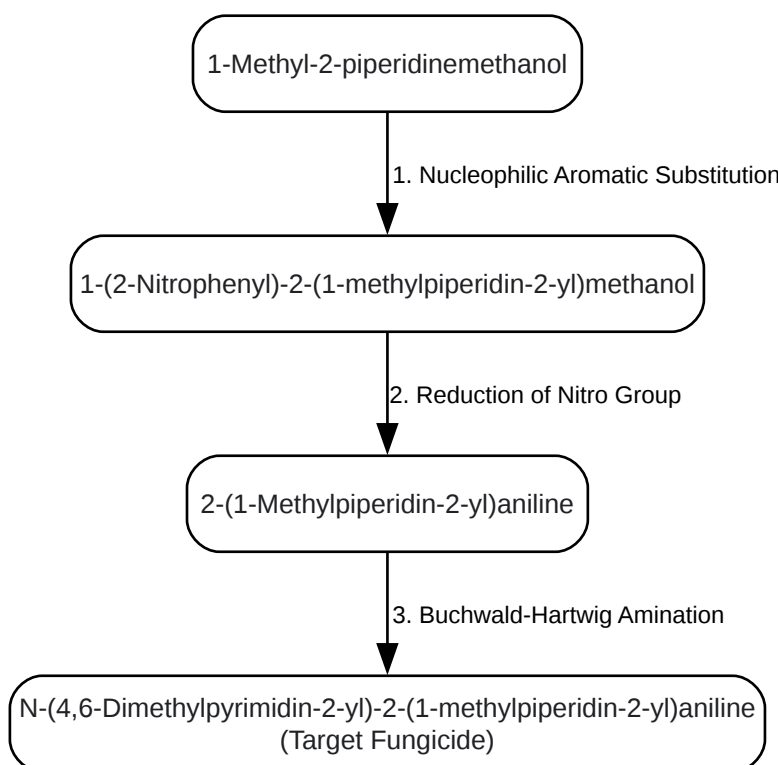
1-Methyl-2-piperidinemethanol is a versatile chiral building block that holds significant potential in the development of novel agrochemicals. Its piperidine scaffold is a common motif in a variety of biologically active molecules, contributing to favorable physicochemical properties such as aqueous solubility and membrane permeability. In the context of agrochemical research, this intermediate can be elaborated into a range of fungicidal and insecticidal compounds. This document provides detailed application notes and experimental protocols for the synthesis of a novel anilinopyrimidine fungicide derived from **1-Methyl-2-piperidinemethanol**, highlighting its utility in modern crop protection research.

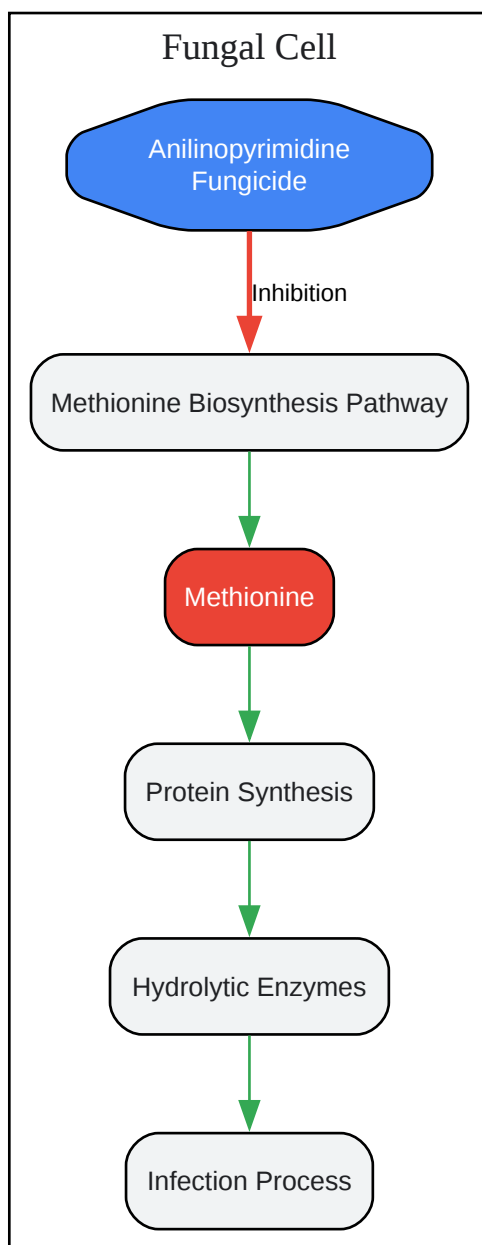
Application: Synthesis of a Novel Anilinopyrimidine Fungicide

Anilinopyrimidine fungicides are a crucial class of agrochemicals known for their efficacy against a broad spectrum of plant pathogenic fungi. They primarily act by inhibiting the biosynthesis of methionine, an essential amino acid for fungal growth and development. The incorporation of the 1-methylpiperidine moiety can enhance the systemic properties and target-site binding of these fungicides.

Herein, we describe a synthetic route to a novel anilinopyrimidine fungicide, N-(4,6-dimethylpyrimidin-2-yl)-2-(1-methylpiperidin-2-yl)aniline (a hypothetical compound for illustrative purposes), starting from **1-Methyl-2-piperidinemethanol**.

Overall Synthetic Scheme





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